

Application Notes and Protocols: Enhancing Sharpless Asymmetric Dihydroxylation with Methanesulfonamide using AD-mix- α

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Compound of Interest

Compound Name: AD-mix-a
Cat. No.: B15976452

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These application notes provide a comprehensive guide to the use of methanesulfonamide as an additive in the Sharpless Asymmetric Dihydroxylation (AD) reaction, specifically with the pre-packaged AD-mix- α reagent. The addition of methanesulfonamide has been shown to significantly impact reaction rates and, in some cases, enantioselectivity, making it a valuable tool for optimizing this powerful transformation.

Introduction

The Sharpless Asymmetric Dihydroxylation is a Nobel Prize-winning reaction that provides a reliable method for the enantioselective synthesis of vicinal diols from olefins.^[1] AD-mix- α is a commercially available mixture that contains the necessary reagents for this transformation: a catalytic amount of potassium osmate ($K_2OsO_2(OH)_4$), the chiral ligand (DHQ)₂PHAL, a stoichiometric re-oxidant (potassium ferricyanide, $K_3Fe(CN)_6$), and a base (potassium carbonate, K_2CO_3).^[1]

Methanesulfonamide ($\text{CH}_3\text{SO}_2\text{NH}_2$) has been identified as a key additive that can accelerate the rate-limiting hydrolysis step of the catalytic cycle.[2][3] Its role is twofold: it can act as a co-solvent to facilitate the transfer of hydroxide ions from the aqueous to the organic phase, and it can serve as a general acid catalyst to protonate the intermediate osmate ester.[4][5] The effect of methanesulfonamide is highly dependent on the structure of the olefin substrate.

Data Presentation

The following tables summarize the effect of methanesulfonamide on the reaction time ($t_{90\%}$) and enantiomeric excess (% ee) for the asymmetric dihydroxylation of various olefins using AD-mix- α . The data is compiled from Junttila, M. H., & Hormi, O. O. E. (2009). J. Org. Chem., 74(8), 3038–3047.

Table 1: Effect of Methanesulfonamide on the Asymmetric Dihydroxylation of Aliphatic Olefins

Olefin	Without $\text{CH}_3\text{SO}_2\text{NH}_2$ ($t_{90\%}$ in min)	With $\text{CH}_3\text{SO}_2\text{NH}_2$ ($t_{90\%}$ in min)	Without $\text{CH}_3\text{SO}_2\text{NH}_2$ (% ee)	With $\text{CH}_3\text{SO}_2\text{NH}_2$ (% ee)
trans-5-Decene	1440	180	95	96
1-Decene	180	180	86	88
1-Hexadecene	670	110	90	92
2-Methyl-1-undecene	240	300	78	80

Table 2: Effect of Methanesulfonamide on the Asymmetric Dihydroxylation of Aromatic Olefins

Olefin	Without CH ₃ SO ₂ NH ₂ (t ₉₀ % in min)	With CH ₃ SO ₂ NH ₂ (t ₉₀ % in min)	Without CH ₃ SO ₂ NH ₂ (% ee)	With CH ₃ SO ₂ NH ₂ (% ee)
Styrene	20	30	97	97
4-Methylstyrene	15	20	98	98
4-Methoxystyrene	10	15	99	99
4-Chlorostyrene	45	30	96	96

Experimental Protocols

1. General Protocol for Sharpless Asymmetric Dihydroxylation using AD-mix-α

This protocol is adapted for a 1 mmol scale reaction.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, add AD-mix-α (1.4 g) to a 1:1 mixture of tert-butanol (5 mL) and water (5 mL). Stir the mixture vigorously at room temperature until two clear phases are observed. The lower aqueous phase should be a bright yellow.[\[1\]](#)
- **Cooling:** Cool the reaction mixture to 0 °C in an ice bath. Some salts may precipitate upon cooling. For less reactive substrates, the reaction can be run at room temperature.
- **Substrate Addition:** Add the olefin (1 mmol) to the vigorously stirred mixture.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, add solid sodium sulfite (1.5 g) and warm the mixture to room temperature. Stir for 30-60 minutes. Extract the aqueous layer with ethyl acetate (3 x 10 mL). Combine the organic layers, wash with 2N KOH if methanesulfonamide was used, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[6\]](#)

- Purification: The crude product can be purified by flash column chromatography on silica gel.

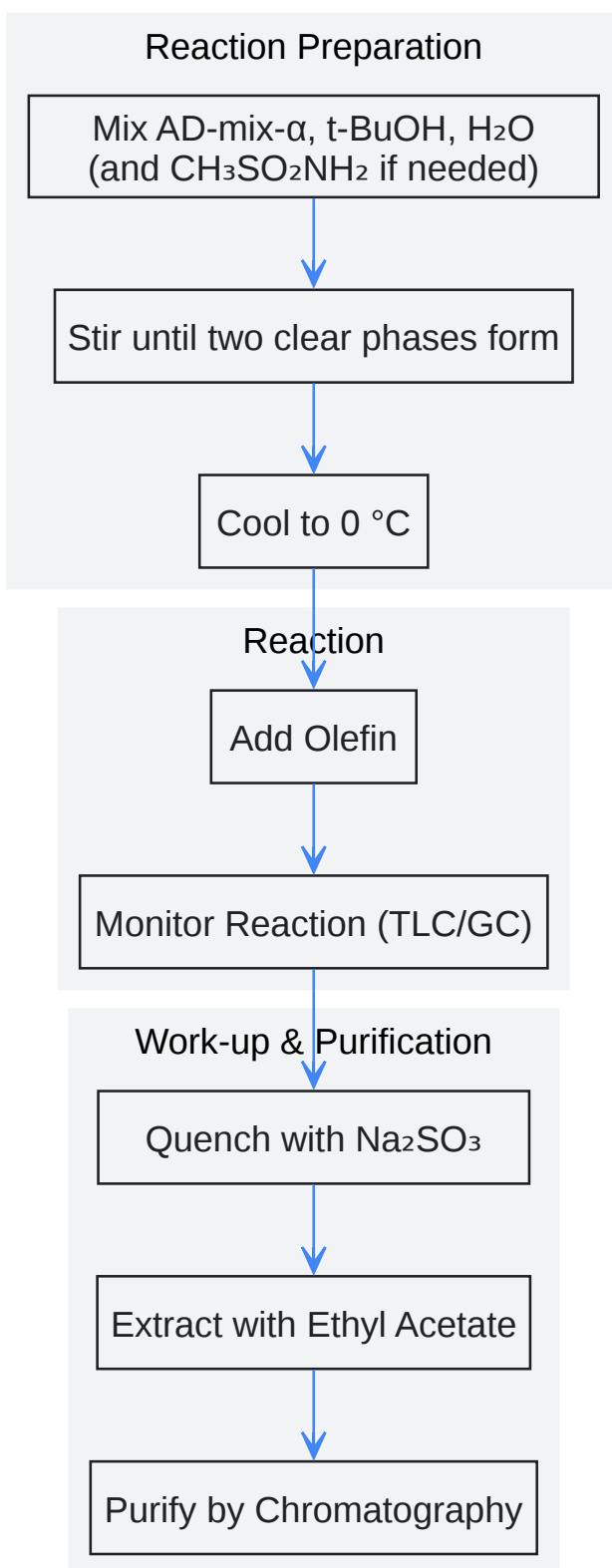
2. Protocol for the Use of Methanesulfonamide as an Additive

This protocol highlights the modification to the general procedure when using methanesulfonamide.

- Reagent Addition: In the "Reaction Setup" step of the general protocol, add methanesulfonamide (95 mg, 1 mmol) to the AD-mix- α , tert-butanol, and water mixture. Stir until all solids are dissolved.
- Recommended Substrates: The addition of methanesulfonamide is particularly recommended for 1,2-disubstituted, trisubstituted, and tetrasubstituted olefins to accelerate the reaction rate.^[6]

Visualizations

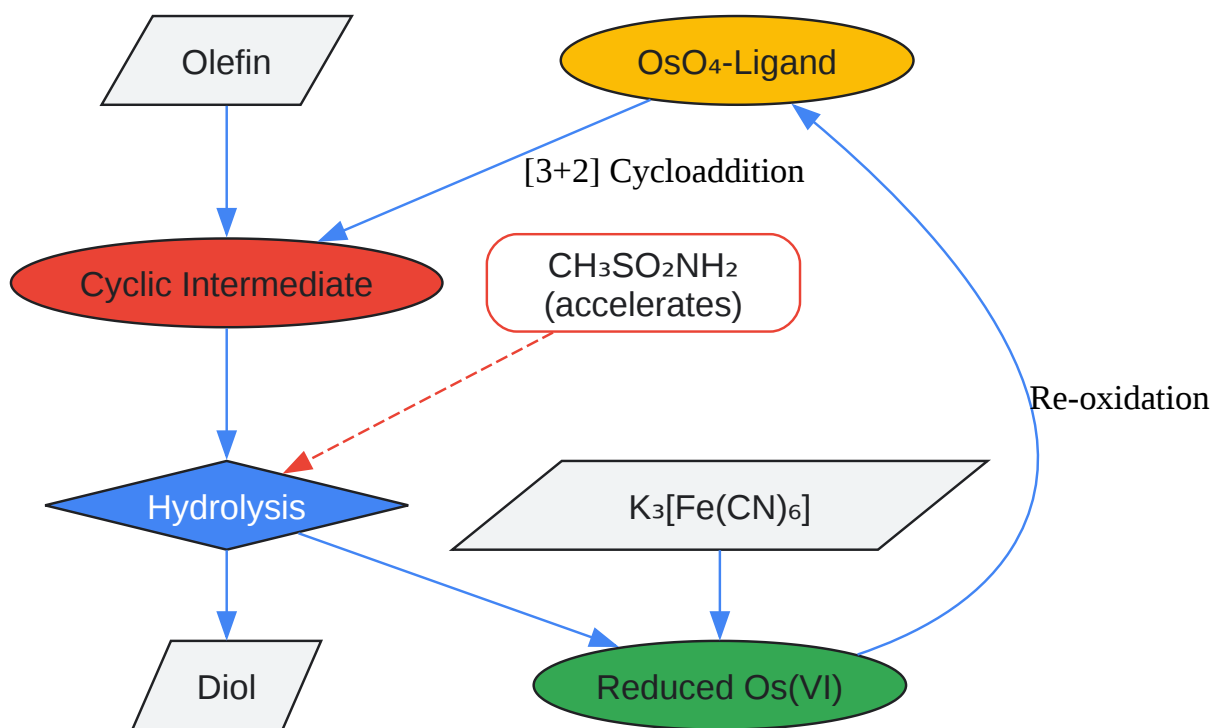
Diagram 1: Experimental Workflow



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Caption: A flowchart of the experimental procedure for Sharpless Asymmetric Dihydroxylation with AD-mix- α .

Diagram 2: Catalytic Cycle of Sharpless Asymmetric Dihydroxylation



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Caption: The catalytic cycle of the Sharpless Asymmetric Dihydroxylation, highlighting the role of methanesulfonamide.

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